

# Safety and handling guidelines for 5-Fluoro-d-tryptophan.

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Compound Name: 5-Fluoro-d-tryptophan

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An In-depth Technical Guide to the Safety and Handling of **5-Fluoro-D-tryptophan**

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety and handling guidelines for **5-Fluoro-D-tryptophan**, a fluorinated analog of the amino acid tryptophan. Its unique properties make it a valuable tool in various research and development applications, including protein engineering, NMR studies, and as a building block in peptide synthesis.[\[1\]](#)[\[2\]](#) Adherence to strict safety protocols is essential when working with this compound to mitigate potential risks.

## Chemical Identification

Identifier	Value
IUPAC Name	(2R)-2-amino-3-(5-fluoro-1H-indol-3-yl)propanoic acid[3]
Synonyms	D-5-fluorotryptophan, (R)-2-amino-3-(5-fluoro-1H-indol-3-yl)propanoic acid[3]
CAS Number	97749-24-1[3]
Molecular Formula	C <sub>11</sub> H <sub>11</sub> FN <sub>2</sub> O <sub>2</sub> [3][4]
Molecular Weight	222.22 g/mol [3]
Appearance	Slightly off-white to brown powder or crystals[5] [6]

## Hazard Identification and Classification

**5-Fluoro-D-tryptophan** is classified as a hazardous substance.[7] The following table summarizes its classification according to the Globally Harmonized System (GHS).

GHS Classification	Data
Pictogram	GHS07 (Exclamation Mark)[4]
Signal Word	Warning[4][8]
Hazard Statements	H302: Harmful if swallowed.[4] H315: Causes skin irritation.[4][8][9] H319: Causes serious eye irritation.[4][8][9] H335: May cause respiratory irritation.[4][8][9]
Precautionary Statements	Prevention: P261, P264, P270, P271, P280[4][10] Response: P302+P352, P304+P340, P305+P351+P338, P319, P321, P332+P317, P337+P317, P362+P364[4][8] Storage: P403+P233, P405[4][8] Disposal: P501[4][8]

## Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below.

Property	Value
Melting Point	265-280 °C[5]
Storage Temperature	2-8°C[6]
Solubility	No quantitative data available, but generally requires careful solubilization for experimental use.
Stability	Stable under normal handling and storage conditions.[4][11]
Incompatible Materials	Strong oxidizing agents.[4][11]
Hazardous Decomposition	Under fire conditions, may produce nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO <sub>2</sub> ).[11]

## Experimental Protocols and Handling Procedures

Safe handling of **5-Fluoro-D-tryptophan** requires adherence to good laboratory practices and the specific protocols outlined below.

## Engineering Controls and General Hygiene

- Ventilation: Always handle the solid form of this compound in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation of dust.[4][7]
- Emergency Equipment: Ensure that emergency eye wash fountains and safety showers are readily available in the immediate vicinity of any potential exposure.[4]
- Hygiene: Do not eat, drink, or smoke in areas where the chemical is handled.[4][10] Wash hands thoroughly after handling and before breaks.[4][11]

## Personal Protective Equipment (PPE)

The following table outlines the recommended PPE for handling **5-Fluoro-D-tryptophan**.

Body Part	Protection	Specifications and Rationale
Eyes/Face	Safety glasses with side-shields or chemical goggles. A face shield may be required if there is a splash hazard.	Must conform to EN 166 (EU) or OSHA 29 CFR 1910.133 (US) standards to protect against dust and splashes. <sup>[4][7][8]</sup>
Skin/Hands	Chemical-resistant gloves (e.g., nitrile, neoprene).	Gloves must be inspected before use and removed using the proper technique to avoid skin contact. Dispose of contaminated gloves after use. <sup>[4][5][7]</sup>
Body	Protective lab coat.	A buttoned lab coat should be worn to protect skin and personal clothing from contamination. <sup>[4][7]</sup>
Respiratory	NIOSH (US) or CEN (EU) approved respirator.	Required when engineering controls are insufficient or during large-scale handling. A full-face particle respirator (N100 or P3) is recommended. <sup>[4][5][7]</sup>

## Protocol for Weighing and Preparing Solutions

- Preparation: Don the appropriate PPE as specified in the table above. Ensure the chemical fume hood is operational.
- Weighing: To minimize dust generation, weigh the compound using a tared, sealed container.  
<sup>[7]</sup> For maximum product recovery from the original vial, centrifuge it briefly before removing the cap.<sup>[7]</sup>
- Solubilization: Add the desired solvent slowly to the container with the weighed compound. If necessary, use sonication or vortexing to aid dissolution.

- Transfer: Carefully transfer the solution to the experimental vessel.
- Cleanup: Clean all weighing equipment and the work surface thoroughly. Dispose of any contaminated materials (e.g., weigh boats, pipette tips) in a designated hazardous waste container.

## Emergency and First-Aid Procedures

Immediate action is critical in the event of exposure. The following table provides first-aid measures.

Exposure Route	First-Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. <a href="#">[4]</a> <a href="#">[8]</a>
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. Seek immediate medical advice. <a href="#">[4]</a> <a href="#">[8]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. <a href="#">[4]</a>
Ingestion	Do NOT induce vomiting. Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[4]</a> <a href="#">[10]</a>

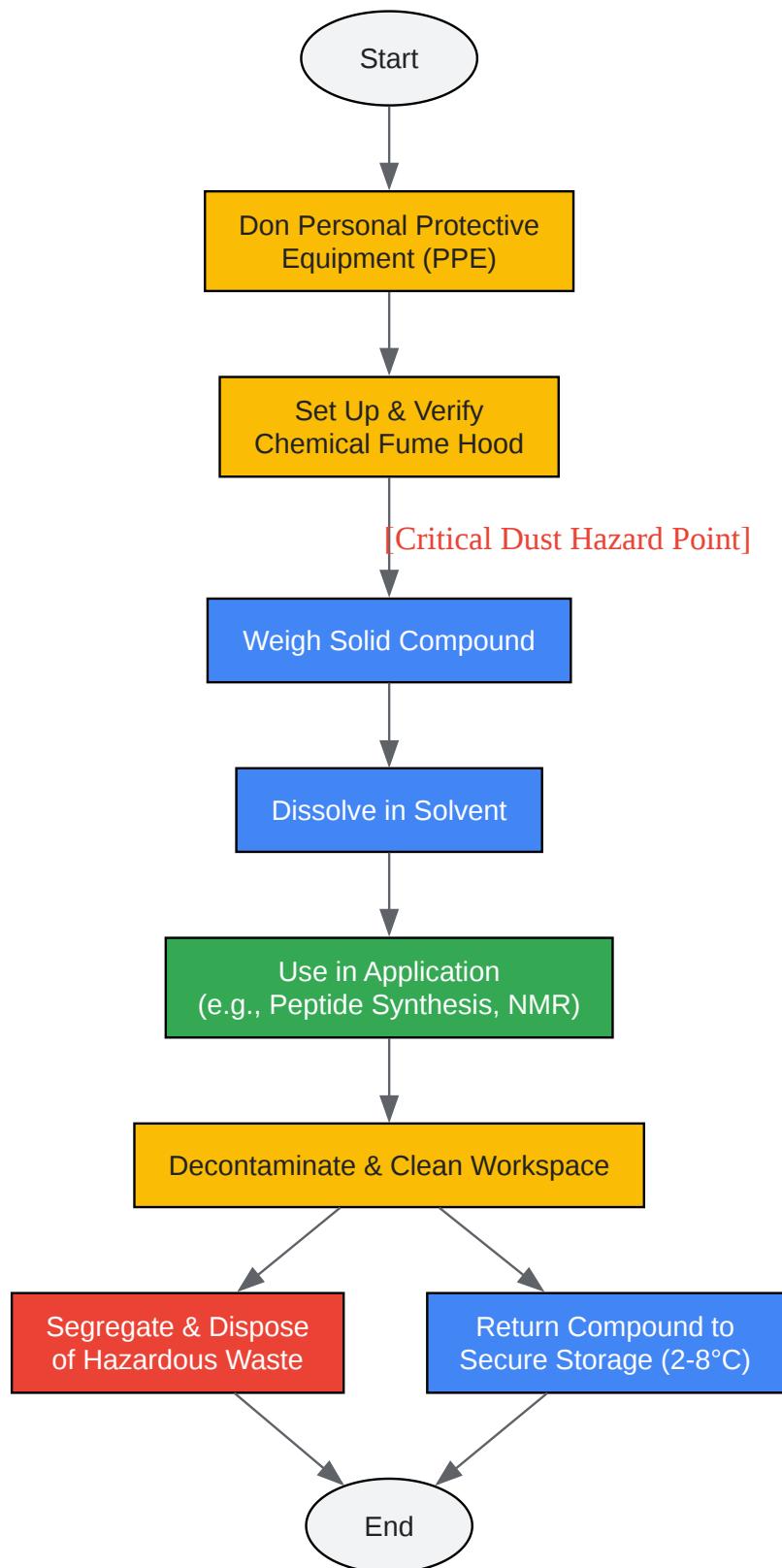
## Storage and Disposal

- Storage: Store in a cool (2-8°C), dry, and well-ventilated area.[\[6\]](#) Keep the container tightly closed to prevent moisture absorption and contamination.[\[4\]](#)[\[7\]](#) Store locked up and away from incompatible materials like strong oxidizing agents.[\[4\]](#)[\[8\]](#)[\[11\]](#)

- Disposal: Dispose of the compound and its container at an approved waste disposal plant in accordance with local, state, and federal regulations.[\[4\]](#) Do not allow the chemical to enter drains or public waters.[\[4\]](#)

## Visualized Workflows and Relationships

The following diagrams illustrate key safety workflows and logical relationships for handling **5-Fluoro-D-tryptophan**.



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